

Advanced Synthesis Guide: 2-Acetoxy-1-Ethoxypropane

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Compound of Interest

Compound Name: 2-Acetoxy-1-ethoxypropane

CAS No.: 54839-24-6

Cat. No.: B1265966

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Common Names: 1-Ethoxy-2-propyl acetate; Propylene glycol monoethyl ether acetate (PGEEA); Ethoxy propyl acetate (EPA).^[1] CAS Registry Number: 54839-24-6 Target Audience: Process Chemists, Drug Development Scientists, and Chemical Engineers.

Executive Summary & Strategic Analysis

The synthesis of **2-acetoxy-1-ethoxypropane** represents a classic challenge in bifunctional molecule construction: controlling regioselectivity during epoxide ring-opening and managing equilibrium during esterification. This molecule serves as a high-performance solvent in photolithography (photoresist formulations) and drug delivery systems due to its amphiphilic nature and low toxicity profile compared to ethylene glycol derivatives.

This guide details a two-step scalable synthesis route designed for high purity (>99%) and minimal side-product formation.

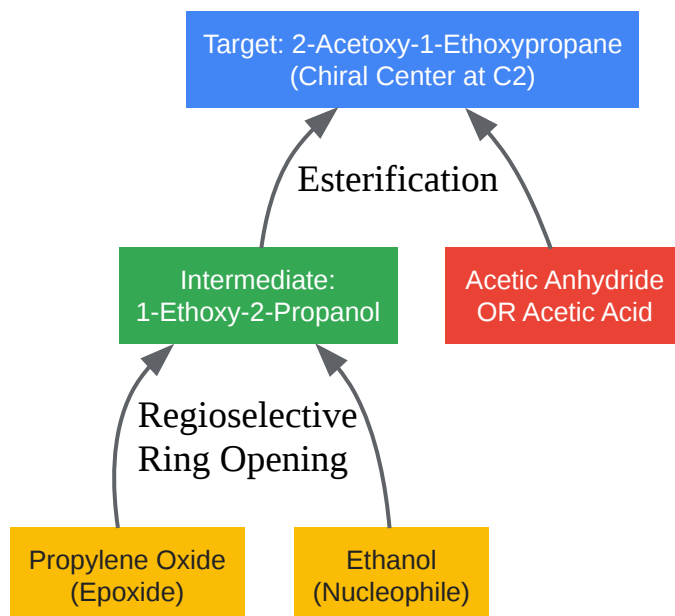
Core Synthetic Strategy

- Step 1: Regioselective Etherification. Nucleophilic attack of ethanol on propylene oxide (PO) under basic conditions.

- Critical Control: Base catalysis dictates steric control, favoring the attack at the less hindered primary carbon, yielding the desired secondary alcohol (1-ethoxy-2-propanol).
- Step 2: Heterogeneous Catalytic Esterification. Acetylation of the intermediate alcohol using acetic acid and a solid acid catalyst.
 - Critical Control: Use of a solid acid (e.g., Amberlyst-15) simplifies purification and eliminates neutralization salts, while azeotropic distillation drives the equilibrium.

Retrosynthetic Logic

The following diagram illustrates the disconnection strategy, highlighting the origin of the carbon backbone and functional groups.



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Figure 1: Retrosynthetic analysis showing the disconnection into propylene oxide/ethanol and the subsequent acetylation step.

Step 1: Regioselective Ring Opening (Etherification)

The reaction between propylene oxide (PO) and ethanol is the critical step determining the isomeric purity.

Reaction:

Mechanistic Insight

Under acidic conditions, the epoxide oxygen is protonated, increasing the electrophilic character of the more substituted carbon (Markovnikov-like), leading to a mix of isomers (primary and secondary alcohols). Under basic conditions (recommended), the reaction proceeds via a pure

mechanism. The ethoxide nucleophile attacks the least sterically hindered carbon (the methylene group), exclusively yielding 1-ethoxy-2-propanol.

Experimental Protocol

Safety: Propylene oxide is a carcinogen and highly flammable. Use a sealed autoclave or pressure reactor.

Parameter	Specification	Rationale
Reagents	Propylene Oxide (PO), Ethanol (EtOH)	Anhydrous EtOH preferred to prevent glycol formation.
Molar Ratio	EtOH : PO = 4:1 to 5:1	Crucial: Excess ethanol suppresses oligomerization (reaction of product with PO).
Catalyst	Sodium Ethoxide (EtONa)	0.2 - 0.5 wt% relative to reactants.
Temperature	100°C - 120°C	Sufficient activation energy for epoxide opening.
Pressure	5 - 10 bar	Autogenous pressure in a closed vessel.

Procedure:

- Charge: Load anhydrous ethanol and sodium ethoxide catalyst into a stainless steel autoclave. Nitrogen purge to remove oxygen.
- Addition: Heat to 100°C. Slowly feed Propylene Oxide into the reactor over 2-3 hours. Note: Slow addition controls the exotherm.
- Cook-out: Hold temperature at 110°C for 2 hours to ensure complete consumption of PO.
- Neutralization/Workup: Cool to room temperature. Neutralize the base with a stoichiometric amount of mild acid (e.g., acetic acid) or remove via ion-exchange resin.
- Distillation: Flash distill excess ethanol (recycle). Fractionally distill the product.
 - Target Fraction: 130°C - 133°C (at atm pressure).

Step 2: Solid-Acid Catalyzed Esterification

The intermediate 1-ethoxy-2-propanol is esterified. While acetic anhydride offers faster kinetics in a lab, Acetic Acid with Solid Acid Catalysis is the preferred "green" route for scale-up and purity, avoiding difficult salt removals.

Reaction:

Mechanistic Insight

This is an equilibrium-limited Fischer esterification. To drive the reaction to completion (

conversion), water must be continuously removed. Solid acids (sulfonated polystyrene resins) provide the active proton without dissolving in the media, simplifying downstream processing.

Experimental Protocol

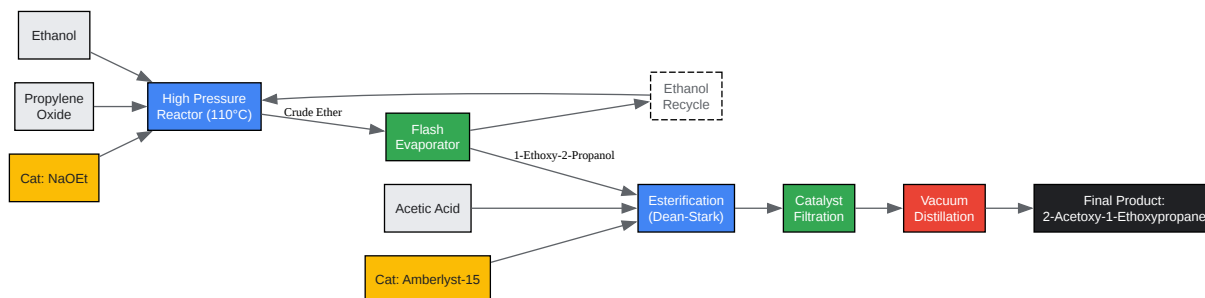
Parameter	Specification	Rationale
Reagents	1-Ethoxy-2-Propanol, Glacial Acetic Acid	
Molar Ratio	Alcohol : Acid = 1 : 1.1	Slight excess of acid drives kinetics.
Catalyst	Amberlyst-15 (Dry)	Macroreticular cation exchange resin (H ⁺ form).
Solvent	Toluene (Optional)	Acts as an entrainer for azeotropic water removal.
Temperature	Reflux (~110°C - 120°C)	Required for azeotrope boil-up.

Procedure:

- Setup: Equip a round-bottom flask with a Dean-Stark trap and a reflux condenser.
- Charge: Add 1-ethoxy-2-propanol (1.0 eq), Glacial Acetic Acid (1.1 eq), and Amberlyst-15 (5 wt% of total mass). Add Toluene (approx. 30% of total volume) if using azeotropic removal.
- Reaction: Heat to reflux. Water will separate in the Dean-Stark trap. Monitor water collection to determine endpoint (theoretical yield of water).
- Filtration: Once water generation ceases (approx 4-6 hours), cool and filter off the solid catalyst. The catalyst can be regenerated.
- Purification:
 - Distill off Toluene and excess Acetic Acid.
 - Final Vacuum Distillation: Collect **2-acetoxy-1-ethoxypropane**.
 - Boiling Point: ~158°C (atm) or ~60°C at 10 mmHg.

Process Flow Diagram

The following Graphviz diagram visualizes the integrated workflow.



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Figure 2: Integrated process flow from raw materials to purified acetate.

Analytical Validation & Quality Control

To ensure the protocol was successful, the following analytical markers must be verified.

Method	Diagnostic Signal	Interpretation
¹ H NMR (CDCl ₃)	2.05 ppm (s, 3H)	Singlet confirms Acetyl methyl group (-CO-).
¹ H NMR	1.1 ppm (t) & 3.4 ppm (q)	Typical Ethoxy group pattern ().
¹ H NMR	5.0 ppm (m, 1H)	Methine proton at C2. Shift downfield from ~3.9 ppm (alcohol) to ~5.0 ppm confirms esterification.
IR Spectroscopy	1735-1745	Strong Carbonyl (C=O) stretch. Absence of broad OH stretch at 3400 .
GC-MS	Molecular Ion (M ⁺)	m/z = 146. Fragment peaks at m/z 43 (Acetyl) and m/z 59 (Ethoxy-methyl).

Safety & Handling

- **Flammability:** The product has a flash point of ~53°C. Ground all equipment to prevent static discharge.
- **Peroxide Formation:** Like all glycol ethers, the intermediate (1-ethoxy-2-propanol) can form explosive peroxides upon prolonged exposure to air. Test with starch-iodide paper before distillation.
- **Toxicity:** While PGEEA is safer than ethylene glycol derivatives (E-series), it is metabolized to propylene glycol and acetic acid. Standard PPE (gloves, goggles, fume hood) is mandatory.

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